

A Technical Guide to Efaproxiral-d6 for Research Applications

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Compound of Interest

Compound Name: Efaproxiral-d6

Cat. No.: B15143475

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the research-grade compound **Efaproxiral-d6**, a deuterated analog of the allosteric hemoglobin modifier, Efaproxiral. This document outlines its commercial availability, core mechanism of action, and detailed experimental protocols for its application in pre-clinical research, particularly in the context of cancer biology and radiation sensitization.

Commercial Suppliers and Product Specifications

Efaproxiral-d6 is available from several commercial suppliers for research purposes. The deuterated form offers an internal standard for pharmacokinetic and metabolic studies. Below is a summary of the product specifications from prominent suppliers.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity
Santa Cruz Biotechnology, Inc.	sc-219543	1246815-16-6	C ₂₀ H ₁₇ D ₆ NO ₄	347.44	Not specified
LGC Standards	TRC-E415002	1246815-16-6	C ₂₀ D ₆ H ₁₇ NO ₄	347.438	Not specified
Xcess Biosciences Inc.	XB-2936	1246815-16-6	C ₂₀ H ₂₃ NO ₄ (unlabeled)	347.44	≥98%

Note: The molecular formula for the deuterated compound can vary slightly in its representation between suppliers. Researchers should always refer to the supplier's certificate of analysis for the most accurate information.

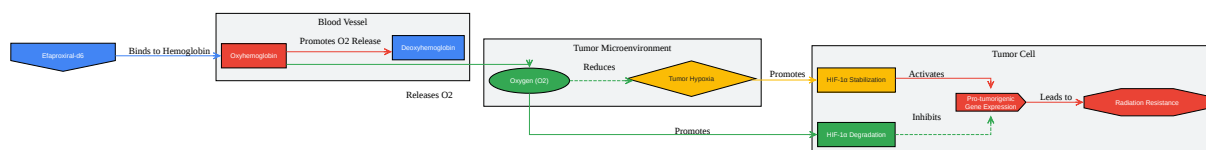
Core Mechanism of Action: Allosteric Modification of Hemoglobin

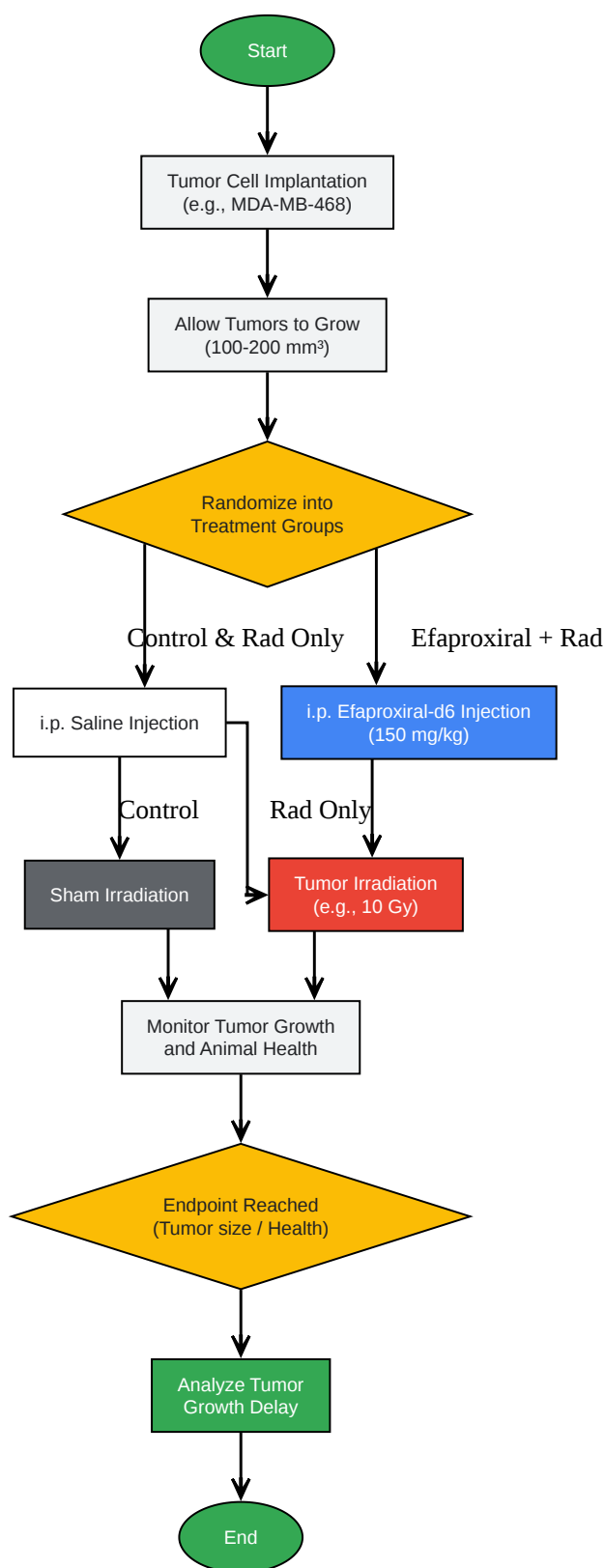
Efaproxiral is a synthetic small molecule that acts as an allosteric modifier of hemoglobin.^{[1][2]} Its primary mechanism involves binding to hemoglobin and decreasing its affinity for oxygen.^{[1][2]} This shift in the oxygen-hemoglobin dissociation curve to the right facilitates the release of oxygen from red blood cells into peripheral tissues.^[1] In the context of oncology research, this increased oxygenation is particularly relevant for hypoxic tumors, which are notoriously resistant to radiation therapy.^[3] By alleviating tumor hypoxia, Efaproxiral can enhance the efficacy of radiation treatment.^[3]

Signaling Pathway: Modulation of the Hypoxia-Inducible Factor 1-alpha (HIF-1α) Pathway

A key downstream effect of Efaproxiral-induced tumor reoxygenation is the modulation of the Hypoxia-Inducible Factor 1-alpha (HIF-1α) signaling pathway. In hypoxic conditions, HIF-1α is stabilized and promotes the transcription of genes involved in angiogenesis, cell survival, and

metastasis. Research has shown that treatment with Efaproxiral can lead to a reduction in tumor hypoxia, which in turn leads to the destabilization and downregulation of HIF-1 α expression.^[4]





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